

solubility of 3-Iodoanisole in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Iodoanisole

Cat. No.: B135260

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An In-depth Technical Guide to the Solubility of **3-Iodoanisole** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-iodoanisole** in various organic solvents. This information is critical for its application in organic synthesis, pharmaceutical development, and materials science, where it serves as a key intermediate.

Core Properties of 3-Iodoanisole

3-Iodoanisole, also known as 1-iodo-3-methoxybenzene, is a substituted aromatic compound. [1][2][3] At room temperature, it exists as a clear yellow liquid. [4][5] Key physical and chemical properties are summarized below.

Property	Value
CAS Number	766-85-8[1][4][6]
Molecular Formula	C7H7IO[1][4][6]
Molecular Weight	234.03 g/mol [4][6]
Density	1.965 g/mL at 25 °C[4][6][7]
Boiling Point	244-245 °C[4][6]
Flash Point	113 °C[6]
Refractive Index	n _{20/D} 1.613[4][6]

Solubility Profile

Quantitative solubility data for **3-iodoanisole** in a range of organic solvents is not readily available in published literature. However, qualitative assessments consistently indicate its solubility characteristics. The general principle of "like dissolves like" suggests that this relatively nonpolar aromatic compound will be soluble in nonpolar and moderately polar organic solvents, and insoluble in highly polar solvents like water.

Table 1: Qualitative Solubility of **3-iodoanisole** in Common Organic Solvents

Solvent	Polarity	Solubility
Chloroform	Nonpolar	Soluble[4][5]
Diethyl Ether	Nonpolar	Soluble[4][5]
Alcohols (e.g., Ethanol, Methanol)	Polar Protic	Soluble[4][5]
Water	Highly Polar Protic	Insoluble[4][5]

It is important to note that the isomers, 2-iodoanisole and 4-iodoanisole, exhibit similar solubility profiles, being miscible with or soluble in alcohol, chloroform, and diethyl ether, while being insoluble in water.[8][9][10]

Experimental Protocol for Determining Solubility

The following is a generalized experimental protocol for determining the solubility of a compound like **3-iodoanisole** in an organic solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Objective: To determine the quantitative solubility of **3-iodoanisole** in a specific organic solvent at a given temperature.

Materials:

- **3-iodoanisole** (high purity)
- Selected organic solvent (analytical grade)

- Small-volume glass vials with screw caps
- Vortex mixer
- Constant temperature shaker or water bath
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

Procedure:

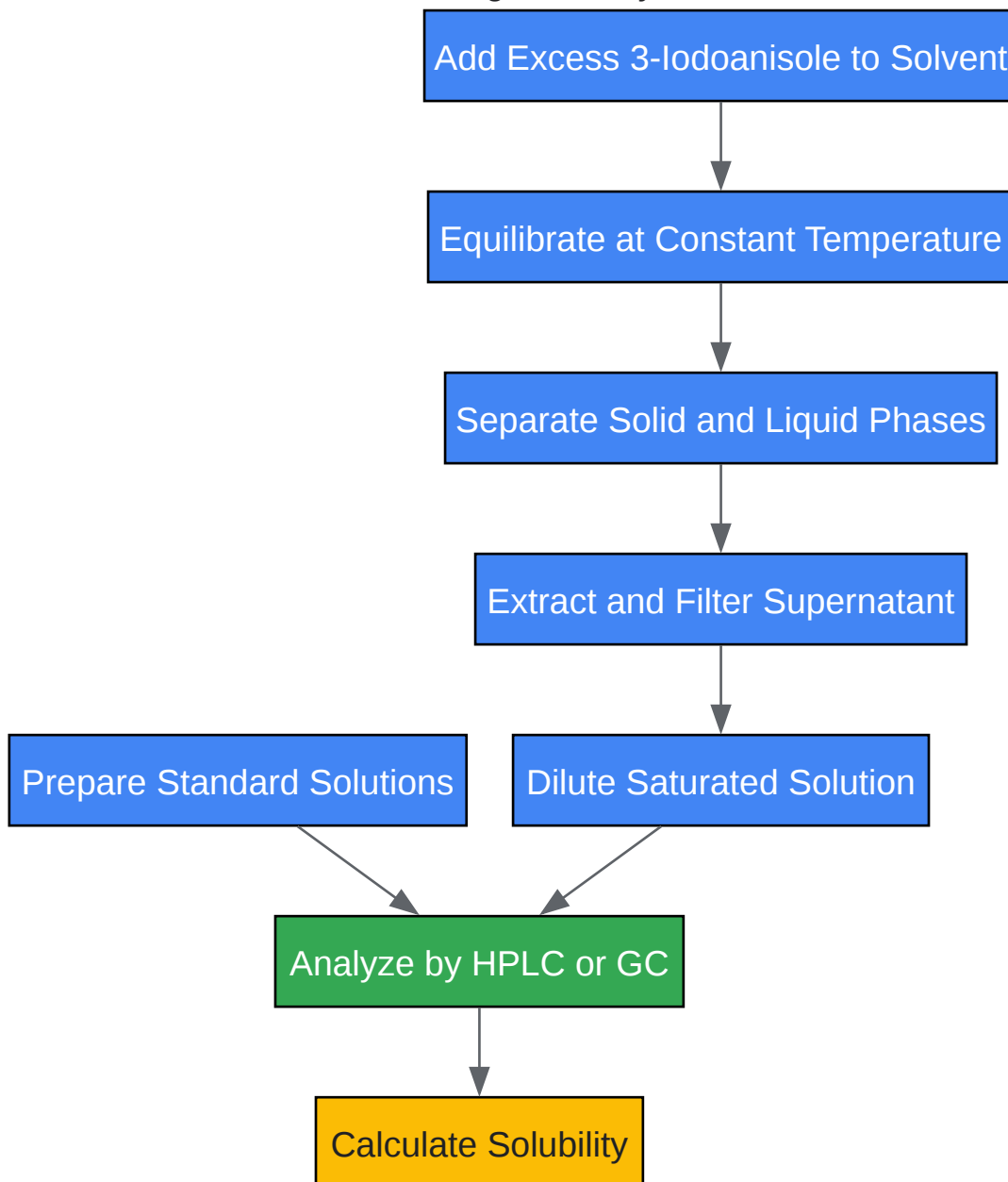
- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **3-iodoanisole** in the chosen solvent with known concentrations. These will be used to generate a calibration curve.
- **Sample Preparation:** Add an excess amount of **3-iodoanisole** to a glass vial containing a known volume of the solvent. The excess solid ensures that a saturated solution is formed.
- **Equilibration:** Seal the vials and place them in a constant temperature shaker or water bath set to the desired temperature. Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same temperature to let the undissolved solid settle. For finer suspensions, centrifugation can be used to separate the solid and liquid phases.
- **Sample Extraction:** Carefully draw a sample from the clear supernatant using a syringe.
- **Filtration:** Immediately filter the sample through a chemically inert syringe filter to remove any remaining undissolved microparticles.

- Dilution: Dilute the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
- Quantification: Analyze the diluted sample using a suitable analytical method like HPLC or GC.
- Calculation: Use the calibration curve to determine the concentration of **3-iodoanisole** in the diluted sample. Calculate the original concentration in the saturated solution by accounting for the dilution factor. The solubility is typically reported in units such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an organic compound.

Workflow for Determining Solubility of 3-Iodoanisole



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Caption: A generalized workflow for determining the equilibrium solubility of **3-iodoanisole**.

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- To cite this document: BenchChem. [solubility of 3-Iodoanisole in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135260#solubility-of-3-iodoanisole-in-organic-solvents]

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